

The Environmental Fate and Degradation of Iprovalicarb in Soil: A Technical Guide

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Compound of Interest

Compound Name: Iprovalicarb

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Introduction

Iprovalicarb is a systemic fungicide belonging to the valinamide carbamate chemical class, effective against Oomycete pathogens, which cause diseases like downy mildew and late blight in crops such as grapes, potatoes, and tomatoes.[1][2] Understanding its behavior in the soil is crucial for assessing its environmental impact and ensuring its safe and effective use. This technical guide provides an in-depth overview of the environmental fate and degradation pathways of **Iprovalicarb** in soil, summarizing key quantitative data, detailing experimental protocols, and visualizing critical processes.

Abiotic Degradation Pathways

Hydrolysis

Iprovalicarb demonstrates significant stability against hydrolysis under typical environmental pH and temperature conditions.[1][3] Experimental studies have shown that hydrolytic processes do not contribute meaningfully to its degradation in the environment.[3] Theoretical studies using Density Functional Theory (DFT) also suggest that while hydrolysis is a multi-step process, it occurs very slowly at neutral pH.[4]

Photodegradation

The contribution of photodegradation to the overall elimination of **Iprovalicarb** from the environment is considered insignificant. In aqueous solutions, **Iprovalicarb** does not absorb light at wavelengths above 281 nm, precluding direct photodegradation.[3] Similarly, studies on soil surfaces have concluded that photodegradation does not play a major role in its breakdown.[3] While sunlight can be a destructive pathway for many pesticides on soil and plant surfaces, the specific properties of **Iprovalicarb** limit this degradation route.[5][6]

Biotic Degradation Pathways

The primary route of **Iprovalicarb** dissipation in soil is through microbial degradation. This process occurs under both aerobic and anaerobic conditions, leading to the formation of several metabolites and eventual mineralization to carbon dioxide (CO₂).[3]

Aerobic Degradation

Under aerobic conditions, **Iprovalicarb** is thoroughly degraded in soil.[3] The degradation proceeds through several key steps:

- **Oxidation:** The methyl group of the **Iprovalicarb** molecule is oxidized to form SZX 0722-carboxylic acid (M03).
- **Amide Bond Cleavage:** The amide bond is cleaved, resulting in the formation of PMPA (M10).
- **Further Degradation:** These primary metabolites undergo further degradation, including ring cleavage, ultimately leading to the formation of CO₂. [3] Another identified metabolite is N-acetyl-PMPA (M15).[3]

Anaerobic Degradation

Iprovalicarb also degrades under anaerobic conditions and is not expected to persist in such environments.[3] In addition to the metabolites formed under aerobic conditions, SZX 0722-aminoacetonitrile (M30) has been identified as a minor degradate under anaerobic conditions. [3]

Quantitative Data on Degradation

The rate of degradation of **Iprovalicarb** and its metabolites is often expressed as a half-life (DT_{50}), which is the time required for 50% of the initial concentration to dissipate. These values can vary depending on soil type, temperature, and other environmental factors.

Compound	Condition	DT_{50} (days)	Reference
Iprovalicarb	Aerobic Laboratory	Non-persistent	[1]
Iprovalicarb	Anaerobic Laboratory	24.4 (DFOP kinetics)	[3]
SZX 0722-carboxylic acid (M03)	Laboratory	1 - 2	[3]
PMPA (M10)	Laboratory	44 - 239	[3]
N-acetyl-PMPA (M15)	Laboratory	< 1	[3]

Note: "Non-persistent" indicates a relatively short half-life, though a specific value was not provided in the source.

Experimental Protocols

The study of **Iprovalicarb**'s environmental fate involves a series of standardized laboratory and field experiments.

Aerobic and Anaerobic Soil Metabolism Studies

These studies are fundamental to determining the rate and pathway of degradation.

- Objective: To measure the rate of transformation of **Iprovalicarb** in soil and identify the formation and decline of its transformation products under aerobic and anaerobic conditions. [7][8]
- Methodology:
 - Soil Selection: Studies are typically conducted using multiple soil types with varying characteristics (e.g., pH, organic matter content, texture).

- Test Substance: Radiolabeled **Iprovalicarb** (e.g., ^{14}C -labeled) is used to trace its fate and the formation of metabolites and non-extractable residues.
- Incubation: Soil samples are treated with the test substance and incubated in the dark at a constant temperature (e.g., 20°C) and moisture level.[3][9] For anaerobic studies, the soil is typically flooded and purged with an inert gas to maintain anaerobic conditions.
- Sampling and Analysis: At various time intervals, soil samples are extracted using appropriate solvents (e.g., acetone, acetonitrile, ethyl acetate).[2][10][11] The extracts are analyzed by methods such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) to identify and quantify the parent compound and its metabolites.[2][10][11][12]
- Volatile Trapping: Volatile organic compounds and CO_2 are trapped to determine the extent of mineralization.[9]
- Data Analysis: The dissipation of **Iprovalicarb** is often modeled using first-order kinetics to calculate the DT_{50} values.[2][13]

Analytical Methods for Residue Determination

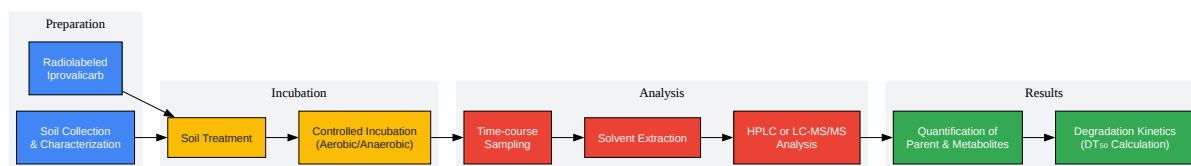
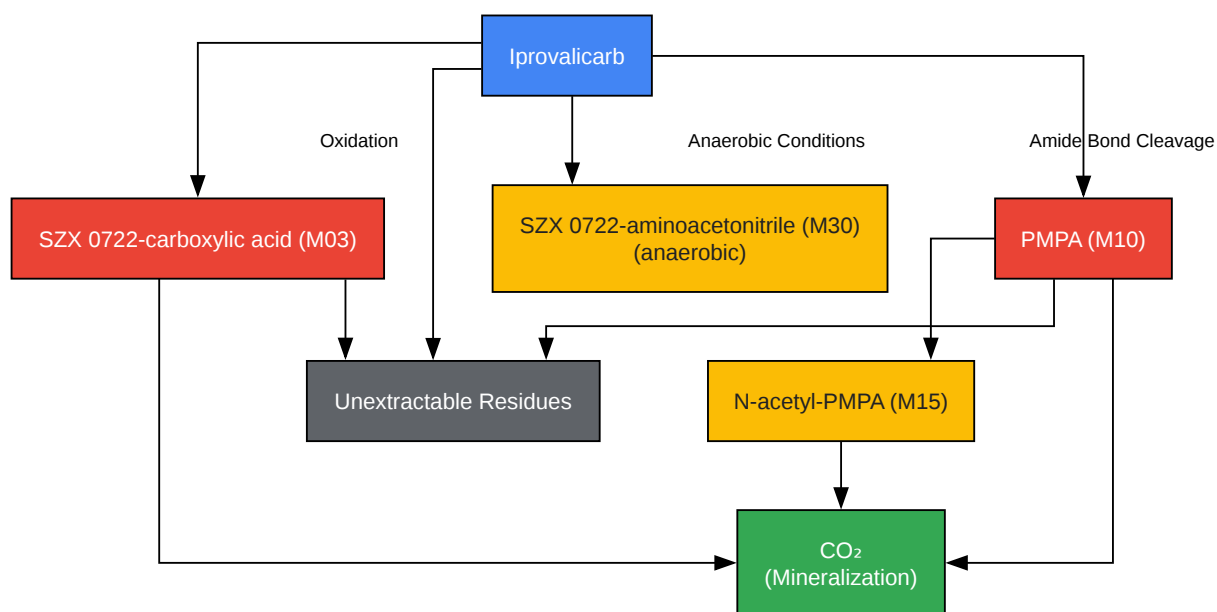
Accurate quantification of **Iprovalicarb** and its metabolites is critical for these studies.

- Extraction:
 - Soil: Extraction with acetonitrile is a common method for soil samples.[2][10]
 - Crops: Acetone followed by partitioning into dichloromethane has been used for cabbage, while ethyl acetate is used for tomatoes.[2][10][11] The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is also employed for crop matrices.[12]
- Cleanup: Column chromatography (e.g., on neutral alumina) is often used to remove interfering substances from the extracts.[2][10]
- Instrumentation:
 - HPLC-UV: A reversed-phase C18 column with a mobile phase such as methanol-water is used for separation, with detection at a specific wavelength (e.g., 215 nm).[2][10]

- LC-MS/MS: This technique provides high selectivity and sensitivity for the analysis of **Iprovalicarb** residues, especially in complex matrices.[\[11\]](#)[\[12\]](#)

Visualizing Pathways and Workflows

Degradation Pathway of Iprovalicarb in Soil



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